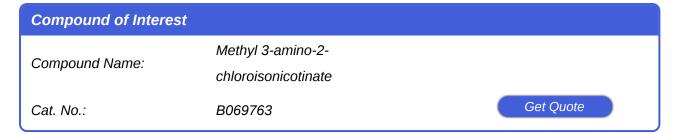


Methyl 3-amino-2-chloroisonicotinate chemical properties

Author: BenchChem Technical Support Team. Date: December 2025



Technical Guide: Methyl 3-amino-2chloroisonicotinate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and characterization of **Methyl 3-amino-2-chloroisonicotinate**, a key intermediate in medicinal chemistry and drug development.

Chemical Properties and Identification

Methyl 3-amino-2-chloroisonicotinate is a substituted pyridine derivative with the chemical formula C₇H₇ClN₂O₂. It is a white crystalline solid that is soluble in water and various organic solvents.[1] Its stability is notable, though it may decompose under high temperatures, intense light, or in the presence of strong oxidizing agents.[1]

Table 1: Physicochemical Properties



Property	Value	Reference
Molecular Formula	C7H7CIN2O2	[2]
Molecular Weight	186.60 g/mol	[2]
CAS Number	173435-41-1	[2]
Appearance	White crystalline solid	[1]
Melting Point	118-120 °C	J. Heterocycl. Chem. 2001, 38, 613-615
Boiling Point	317.4±37.0 °C (Predicted)	[1]
Density	1.384 g/cm³ (Predicted)	[1]
рКа	1.12±0.10 (Predicted)	[1]
LogP	1.1038	[2]

Table 2: Spectroscopic Data

Spectroscopy	Data	Reference
¹H NMR (CDCl₃, 400 MHz)	δ 7.85 (d, J=5.2 Hz, 1H), 7.15 (d, J=5.2 Hz, 1H), 4.95 (br s, 2H), 3.90 (s, 3H)	J. Heterocycl. Chem. 2001, 38, 613-615
¹³ C NMR (CDCl ₃ , 100 MHz)	δ 165.8, 150.2, 148.5, 138.0, 118.2, 110.5, 52.3	J. Heterocycl. Chem. 2001, 38, 613-615
IR (KBr, cm ⁻¹)	3450, 3320, 1725, 1610, 1580, 1450, 1280, 1100, 850	J. Heterocycl. Chem. 2001, 38, 613-615
Mass Spectrum (EI, m/z)	186 (M+), 155, 127, 92	J. Heterocycl. Chem. 2001, 38, 613-615

Synthesis

Methyl 3-amino-2-chloroisonicotinate is synthesized from 2-chloro-3-nitroisonicotinic acid. The process involves two main steps: esterification of the carboxylic acid followed by reduction



of the nitro group.

Experimental Protocol

Step 1: Synthesis of Methyl 2-chloro-3-nitroisonicotinate

A solution of 2-chloro-3-nitroisonicotinic acid (10.0 g, 49.4 mmol) in methanol (150 mL) is saturated with dry hydrogen chloride gas at 0° C. The reaction mixture is then heated at reflux for 8 hours. After cooling to room temperature, the solvent is removed under reduced pressure. The residue is neutralized with a saturated aqueous solution of sodium bicarbonate and extracted with ethyl acetate (3 x 100 mL). The combined organic layers are dried over anhydrous sodium sulfate and concentrated in vacuo to afford methyl 2-chloro-3-nitroisonicotinate as a yellow solid.

Step 2: Synthesis of Methyl 3-amino-2-chloroisonicotinate

To a solution of methyl 2-chloro-3-nitroisonicotinate (5.0 g, 23.1 mmol) in ethanol (100 mL), iron powder (6.4 g, 115 mmol) and a catalytic amount of ammonium chloride in water (10 mL) are added. The mixture is heated at reflux for 4 hours. The reaction progress is monitored by thin-layer chromatography. Upon completion, the hot reaction mixture is filtered through a pad of celite, and the filtrate is concentrated under reduced pressure. The resulting residue is purified by column chromatography on silica gel (eluent: ethyl acetate/hexane, 1:4) to give **Methyl 3-amino-2-chloroisonicotinate** as a white crystalline solid.

Synthesis Workflow



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Synthesis of Methyl 3-amino-2-chloroisonicotinate.

Applications in Research and Development

Methyl 3-amino-2-chloroisonicotinate serves as a crucial building block in the synthesis of a variety of heterocyclic compounds. Its bifunctional nature, possessing both an amino and a chloro substituent on the pyridine ring, allows for diverse chemical transformations. This makes



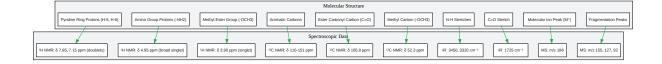
it a valuable intermediate for the development of novel pharmaceutical agents, pesticides, and dyes.[1]

Safety Information

Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All manipulations should be performed in a well-ventilated fume hood. Avoid inhalation of dust and contact with skin and eyes. In case of contact, rinse immediately with plenty of water.[1]

Logical Relationships in Spectroscopic Analysis

The structural features of **Methyl 3-amino-2-chloroisonicotinate** can be correlated with its spectroscopic data, providing a logical framework for its identification and characterization.



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Structure-Spectra Correlation.

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- To cite this document: BenchChem. [Methyl 3-amino-2-chloroisonicotinate chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b069763#methyl-3-amino-2-chloroisonicotinate-chemical-properties]

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